

The Dawn of Peroxyphosphoric Acids: A Technical History

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Compound of Interest

Compound Name: *Peroxyphosphoric acid*

CAS No.: 13598-52-2

Cat. No.: B1236802

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A comprehensive guide for researchers and drug development professionals on the discovery and early characterization of **peroxyphosphoric acid**.

The early 20th century was a period of fervent discovery in the chemical sciences, with the synthesis of novel compounds paving the way for new frontiers in reaction chemistry. It was in this era of exploration that **peroxyphosphoric acid**, a powerful oxidizing agent, was first brought into existence. This technical guide delves into the history of its discovery, detailing the initial, challenging synthesis and the subsequent refinements that laid the groundwork for its use in modern organic chemistry.

The Pioneering Synthesis of Schmidlin and Massini

In 1910, Swiss chemists Julius Schmidlin and Paul Massini reported the first synthesis and characterization of **peroxyphosphoric acid**.^[1] Their groundbreaking work involved the direct reaction of phosphorus pentoxide (P_2O_5) with a highly concentrated aqueous solution of hydrogen peroxide (H_2O_2).^[1] This reaction, while successful in producing the desired compound, was notoriously vigorous and difficult to control, a testament to the high reactivity of

the starting materials.[1] The product of this forceful reaction was a colorless, viscous oil, which was identified as peroxyphosphoric acid (H_3PO_5).[1]

Concurrent with this discovery, Schmidlin and Massini also identified a related compound, peroxydiphosphoric acid ($H_4P_2O_8$), which was formed in lower yields during the same reaction.

Taming the Reaction: The Contribution of Gerrit Toennies

For over two decades, the challenging nature of the original synthesis limited the widespread investigation of **peroxyphosphoric acid**. It was not until 1937 that a significant improvement was reported by Gerrit Toennies.[1] Toennies introduced the use of an inert solvent, acetonitrile, to the reaction mixture. This modification served to moderate the vigorous reaction between phosphorus pentoxide and hydrogen peroxide, providing a much safer and more controllable method for the preparation of **peroxyphosphoric acid**. [1] This development was a crucial step in enabling more detailed studies of the compound's properties and reactivity.

Early Characterization and Quantitative Insights

Initial characterization of peroxyphosphoric acid by early researchers established it as a triprotic acid. Through the method of potentiometric titration, its acid dissociation constants (pKa) were determined, providing the first quantitative insight into its behavior in solution. Similarly, the pKa values for the tetraprotic peroxydiphosphoric acid were also elucidated.

| Compound | pKa1 | pKa2 | pKa3 | pKa4 |
|---|--------|-------|------|------|
| Peroxyphosphoric Acid (H_3PO_5) | 1.1 | 5.5 | 12.8 | - |
| Peroxydiphosphoric Acid ($H_4P_2O_8$) | ~ -0.3 | ~ 0.5 | 5.2 | 7.6 |

Experimental Protocols

While the full, detailed experimental procedures from the original publications are not readily available, the following protocols are based on the summaries of the foundational work by

Schmidlin and Massini and the subsequent refinement by Toennies.

Protocol 1: Original Synthesis of Peroxyphosphoric Acid (Schmidlin and Massini, 1910)

Objective: To synthesize peroxyphosphoric acid from phosphorus pentoxide and concentrated hydrogen peroxide.

Materials:

- Phosphorus pentoxide (P_2O_5)
- Highly concentrated hydrogen peroxide (H_2O_2) (Note: The exact concentration used in the original work is not specified in available summaries, but it is presumed to be high, e.g., >70%)

Procedure:

- Phosphorus pentoxide is cautiously added to a highly concentrated solution of hydrogen peroxide in a reaction vessel.
- The reaction is expected to be highly exothermic and vigorous. Appropriate cooling measures (e.g., an ice bath) and safety precautions are essential.
- The reaction mixture is stirred until the phosphorus pentoxide is consumed.
- The resulting product is a viscous, oily liquid containing peroxyphosphoric acid and some peroxydiphosphoric acid.

Caution: This reaction is hazardous and difficult to control. Extreme care must be taken.

Protocol 2: Improved Synthesis of Peroxyphosphoric Acid (Toennies, 1937)

Objective: To synthesize peroxyphosphoric acid in a more controlled manner using an inert solvent.

Materials:

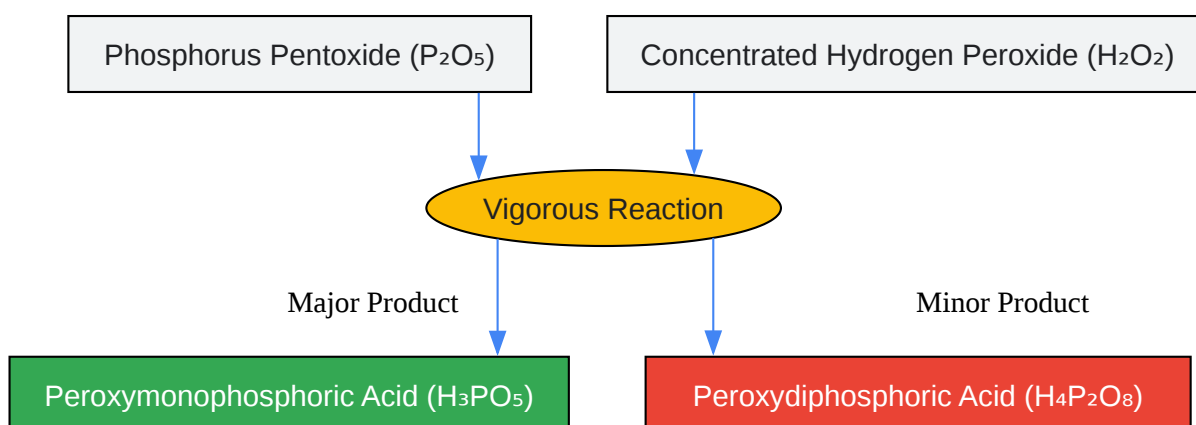
- Phosphorus pentoxide (P_2O_5)
- Concentrated hydrogen peroxide (H_2O_2)
- Acetonitrile (CH_3CN)

Procedure:

- Phosphorus pentoxide is suspended in acetonitrile in a reaction vessel.
- Concentrated hydrogen peroxide is added dropwise to the suspension with vigorous stirring.
- The temperature of the reaction mixture is maintained at a low level (e.g., using an ice bath) throughout the addition.
- After the addition is complete, the reaction mixture is stirred for a specified period to ensure complete reaction.
- The resulting solution contains peroxyphosphoric acid in acetonitrile.

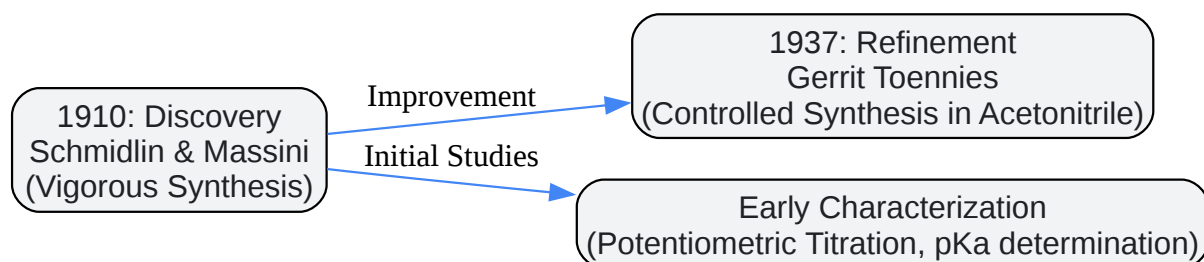
Reaction Pathways and Logical Flow

The following diagrams illustrate the initial synthesis of **peroxyphosphoric acid** and the logical progression of its early historical development.



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Caption: Initial synthesis of **peroxyphosphoric acids** by Schmidlin and Massini (1910).



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References

- [1. Peroxymonophosphoric acid - Wikipedia \[en.wikipedia.org\]](#)
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